

An In-depth Technical Guide to Ethyl 2-Bromopropionate

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Compound of Interest

Compound Name: *Ethyl 2-bromopropionate*

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This technical guide provides a comprehensive overview of the molecular structure, weight, and key physicochemical properties of **ethyl 2-bromopropionate**, a versatile reagent in organic synthesis, particularly within the pharmaceutical and agrochemical industries.

Molecular Structure and Identification

Ethyl 2-bromopropionate, systematically named ethyl 2-bromopropanoate according to IUPAC nomenclature, is a halogenated ester.^{[1][2]} Its structure consists of a propionate backbone with a bromine atom substituted at the alpha-carbon (carbon-2). The ethyl group is attached to the carboxyl oxygen. This compound is chiral, existing as a racemic mixture of (R)- and (S)-enantiomers unless a specific stereoisomer is synthesized.^[3]

The molecular formula for **ethyl 2-bromopropionate** is C₅H₉BrO₂.^{[1][2][3][4][5][6][7][8][9]} It is commonly identified by its CAS Registry Number: 535-11-5.^{[1][2][4][5][6][7][9][10][11][12][13]}

Structural Representations:

- SMILES: CCOC(=O)C(C)Br^{[1][6]}
- InChI: InChI=1S/C5H9BrO2/c1-3-8-5(7)4(2)6/h4H,3H2,1-2H3^{[1][4][10]}
- InChIKey: ARFLASKVLJTEJD-UHFFFAOYSA-N^{[1][4][10]}

Physicochemical Properties

Ethyl 2-bromopropionate is a colorless to light yellow liquid with a characteristic sharp, pungent, and somewhat fruity odor.^{[1][4][11]} It is sparingly soluble in water but soluble in common organic solvents such as ethanol and ether.^{[4][11]} A summary of its key quantitative properties is presented in the table below.

Property	Value
Molecular Weight	181.03 g/mol ^{[1][5][7][8][9][10]}
Density	1.394 g/mL at 25 °C ^{[7][10]}
Boiling Point	156-160 °C ^{[7][8][10]}
Refractive Index	n _{20/D} 1.446 ^{[7][10]}
Flash Point	51 °C (123.8 °F) - closed cup ^[10]

Experimental Protocol: Synthesis of Ethyl 2-Bromopropionate

A common laboratory-scale synthesis of **ethyl 2-bromopropionate** involves the esterification of 2-bromopropionic acid with ethanol, typically under acidic conditions.

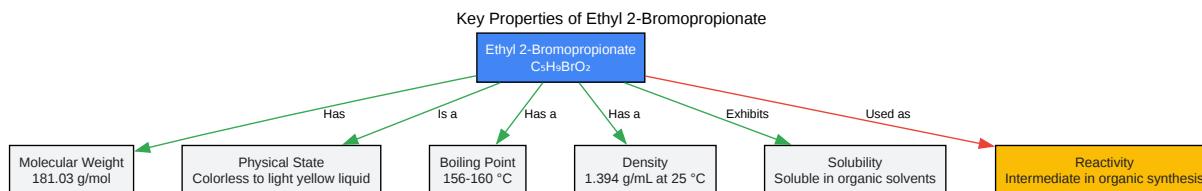
Methodology:

- A solution of 2-bromopropionic acid (25 g) in ethanol (200 mL) is prepared in a suitable reaction vessel.
- To this solution, 5 mL of a 1 M HCl solution in diethyl ether is added to catalyze the reaction.
- The reaction mixture is heated to reflux and maintained at this temperature overnight.
- Upon completion of the reaction, the solvent is removed using a rotary evaporator.
- The resulting crude product, a yellow oil, is **ethyl 2-bromopropionate**. This procedure yields approximately 20.4 g (about 75% yield).

- The product can be further purified by distillation if required.
- Characterization of the final product can be performed using techniques such as ^1H NMR spectroscopy. For **ethyl 2-bromopropionate** in CDCl_3 , the expected proton NMR signals are: δ 4.36 (q, $J = 7.00$ Hz, 1H), 4.24 (qd, $J = 7.00$ Hz, 2.69 Hz, 2H), 1.83 (d, $J = 7.08$ Hz, 3H), 1.31 (t, $J = 7.20$ Hz, 3H).

Applications in Research and Development

Due to its reactive bromine atom, **ethyl 2-bromopropionate** serves as a valuable intermediate in a variety of organic syntheses.^{[4][7]} It is frequently utilized in the preparation of pharmaceuticals and agrochemicals.^{[4][7]} The compound readily participates in nucleophilic substitution reactions, making it a key building block for the synthesis of more complex molecules.^[4]



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Caption: A diagram illustrating the core molecular and physical properties of **ethyl 2-bromopropionate**.

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